

Application Note: Quantification of 2-Ethylhexyl Trimellitate in Polymers using LC-MS/MS

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Compound of Interest

Compound Name: 1(or 2)-(2-Ethylhexyl) trimellitate

Cat. No.: B1266294

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Introduction

Tri-(2-ethylhexyl) trimellitate (TOTM) is a high molecular weight plasticizer utilized as a substitute for phthalates like di-(2-ethylhexyl) phthalate (DEHP) in various polymer applications, notably in PVC medical devices.[1][2] Its primary function is to enhance the flexibility, transparency, and durability of plastic products.[3] Monitoring the concentration of TOTM in polymer matrices is crucial for quality control and to assess its potential for migration into surrounding environments. This application note details a robust and sensitive method for the quantification of 2-ethylhexyl trimellitate in polymers utilizing Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Principle

The methodology involves the extraction of 2-ethylhexyl trimellitate from the polymer matrix, followed by chromatographic separation using a reversed-phase HPLC system. The analyte is then detected and quantified by a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity.

Experimental Protocols

1. Materials and Reagents

- 2-ethylhexyl trimellitate (TOTM) analytical standard

- Internal Standard (IS), e.g., isotopically labeled TOTM
- HPLC-grade solvents: Tetrahydrofuran (THF), Acetonitrile (ACN), Methanol (MeOH), Water
- Ammonium acetate
- 0.2 μm PTFE syringe filters

2. Sample Preparation

A critical step in the analysis is the efficient extraction of TOTM from the polymer matrix.

- Polymer Dissolution:
 - Accurately weigh approximately 100 mg of the polymer sample into a glass vial.
 - Add 10 mL of THF to dissolve the polymer. The dissolution time may vary depending on the polymer type and can range from 1 hour to overnight.[\[4\]](#)
 - Gentle agitation can aid in the dissolution process. Avoid vigorous shaking to prevent polymer degradation.[\[4\]](#)
- Precipitation and Extraction:
 - Once the polymer is fully dissolved, add 20 mL of methanol to precipitate the polymer.
 - Vortex the mixture for 1 minute to ensure thorough mixing and complete precipitation.
 - Centrifuge the sample at 4000 rpm for 10 minutes to pellet the precipitated polymer.
 - Carefully transfer the supernatant, containing the extracted TOTM, into a clean tube.
 - Spike the extract with the internal standard.
 - Filter the final extract through a 0.2 μm PTFE syringe filter prior to LC-MS/MS analysis.

3. LC-MS/MS Analysis

The chromatographic separation and mass spectrometric detection are optimized for the sensitive and selective quantification of TOTM.

- Liquid Chromatography (LC) Parameters:

Parameter	Value
Column	C18 column (e.g., 100 x 4.6 mm, 2.6 μ m)[3]
Mobile Phase A	10 mM Ammonium Acetate in Water
Mobile Phase B	Acetonitrile[2][5]
Gradient	Start with 80% B, increase to 95% B over 5 min, hold for 2 min, return to initial conditions
Flow Rate	0.5 mL/min[3]
Injection Volume	10 μ L
Column Temperature	40 $^{\circ}$ C

- Mass Spectrometry (MS) Parameters:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive[2][5]
Scan Type	Multiple Reaction Monitoring (MRM)[3]
Precursor Ion (m/z)	547.4 [M+H] ⁺ [6]
Product Ions (m/z)	305.1, 323.1[6]
Collision Energy	Optimized for the specific instrument
Dwell Time	100 ms

Data Presentation

Table 1: MRM Transitions for Quantification and Confirmation

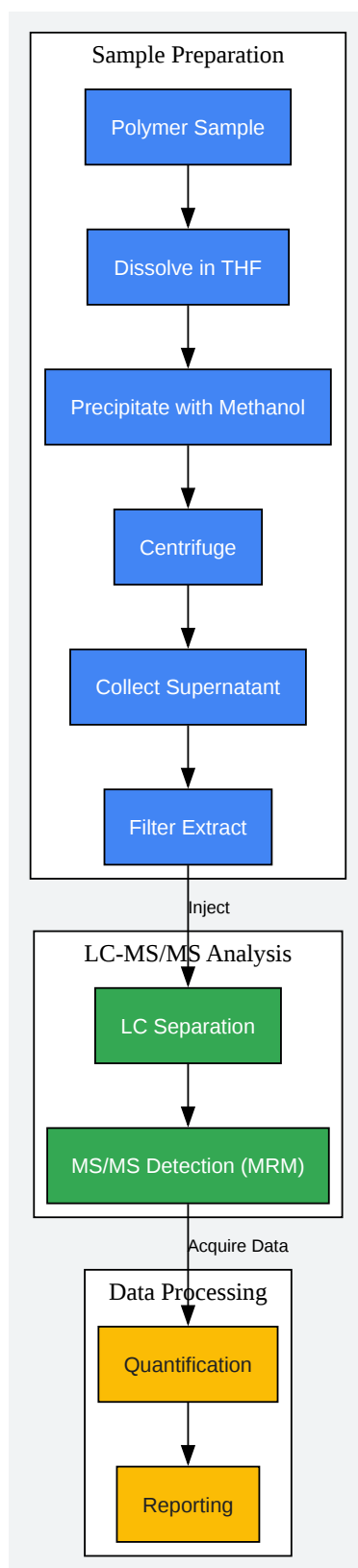
Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Function
2-ethylhexyl trimellitate	547.4	305.1	Quantifier
2-ethylhexyl trimellitate	547.4	323.1	Qualifier
Internal Standard	Specific to IS	Specific to IS	Quantifier

Table 2: Method Validation Summary

The method should be validated according to established guidelines to ensure reliability.^{[7][8]}

Parameter	Result
Linearity (R ²)	> 0.99
Limit of Detection (LOD)	0.5 ng/mL ^{[2][5]}
Limit of Quantification (LOQ)	1.0 ng/mL ^{[2][5]}
Accuracy (% Recovery)	85 - 115%
Precision (% RSD)	< 15% ^[9]

Visualization of Experimental Workflow



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Caption: Workflow for the quantification of 2-ethylhexyl trimellitate in polymers.

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